

An In-Depth Technical Guide to the Physicochemical Properties of Isostearyl Isostearate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isostearyl isostearate*

Cat. No.: *B1583123*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isostearyl isostearate is a high-molecular-weight branched-chain fatty ester that serves as a versatile emollient and skin-conditioning agent in a wide array of cosmetic and pharmaceutical formulations. Synthesized from the esterification of isostearyl alcohol and isostearic acid, which are typically derived from vegetable sources, this compound is prized for its unique sensory properties, including a rich, non-greasy skin feel and excellent spreadability. Its fully saturated and branched structure imparts exceptional chemical stability and resistance to rancidity.

This technical guide provides a comprehensive overview of the core physicochemical properties of **isostearyl isostearate**, complete with detailed experimental protocols and data presented for clarity and comparative analysis. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this versatile ester.

Chemical Identity

- INCI Name: **Isostearyl Isostearate**[\[1\]](#)
- CAS Number: 41669-30-1[\[1\]](#)

- EC Number: 255-485-3[1]
- Molecular Formula: C₃₆H₇₂O₂
- Synonyms: Isooctadecyl isooctadecanoate, 16-Methylheptadecyl 16-methylheptadecanoate

dot graph { layout=neato; node [shape=none, margin=0]; edge [style=invis];

```
// Nodes for the chemical structure C1 [label="CH3", fontcolor="#202124"]; C2 [label="CH", fontcolor="#202124"]; C3 [label="(CH2)14", fontcolor="#202124"]; C4 [label="CH2", fontcolor="#202124"]; O1 [label="O", fontcolor="#EA4335"]; C5 [label="C", fontcolor="#202124"]; O2 [label="O", fontcolor="#EA4335"]; C6 [label="CH2", fontcolor="#202124"]; C7 [label="(CH2)14", fontcolor="#202124"]; C8 [label="CH", fontcolor="#202124"]; C9 [label="CH3", fontcolor="#202124"]; C10 [label="CH3", fontcolor="#202124"]; C11 [label="CH3", fontcolor="#202124"];
```

```
// Edges to define the structure C1 -- C2; C2 -- C3; C3 -- C4; C4 -- O1; O1 -- C5; C5 -- O2 [style=solid, len=0.5]; C5 -- C6; C6 -- C7; C7 -- C8; C8 -- C9; C8 -- C10; C2 -- C11;
```

```
// Positioning the nodes (example, adjust as needed) C1 [pos="0,0!"]; C2 [pos="1,0.5!"]; C11 [pos="1,1.5!"]; C3 [pos="2.5,0.5!"]; C4 [pos="4,0.5!"]; O1 [pos="5,0.5!"]; C5 [pos="6,0!"]; O2 [pos="6,-1!"]; C6 [pos="7,0.5!"]; C7 [pos="8.5,0.5!"]; C8 [pos="10,0.5!"]; C9 [pos="11,0!"]; C10 [pos="11,1!"]; }
```

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cosmilleurope.eu [cosmilleurope.eu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of Isostearyl Isostearate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583123#physicochemical-properties-of-isostearyl-isostearate\]](https://www.benchchem.com/product/b1583123#physicochemical-properties-of-isostearyl-isostearate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com